

# Z-L(D-Val)G-CHN2 solubility issues and solutions

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## Compound of Interest

Compound Name: Z-L(D-Val)G-CHN2

Cat. No.: B10861029

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## Z-L(D-Val)G-CHN2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **Z-L(D-Val)G-CHN2**, a cell-permeable and irreversible cysteine proteinase inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is **Z-L(D-Val)G-CHN2**?

A1: **Z-L(D-Val)G-CHN2** is a tripeptide derivative that acts as a cell-permeable and irreversible inhibitor of cysteine proteinases.[1][2] It is an isoform of Z-LVG-CHN2 and is known to mimic the binding center of human cysteine proteinases.[1][2]

Q2: What are the primary research applications of **Z-L(D-Val)G-CHN2**?

A2: This compound is primarily used in anti-infection research.[1][2] It has been shown to inhibit the replication of viruses such as Herpes Simplex Virus (HSV) and SARS-CoV-2 by targeting viral proteases like the SARS-CoV-2 3CL pro.[1][2]

Q3: What is the molecular weight of **Z-L(D-Val)G-CHN2**?

A3: The molecular weight of **Z-L(D-Val)G-CHN2** is 445.51 g/mol .[2]

Q4: How should I store **Z-L(D-Val)G-CHN2**?

A4: The powdered form should be stored at -20°C, sealed, and protected from moisture and light.<sup>[1][2]</sup> Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup>

## Solubility and Handling

### Quantitative Solubility Data

Solvent	Concentration	Method	Source
DMSO	250 mg/mL (561.1 mM)	Requires sonication	MedChemExpress
DMSO	10 mM	Standard dissolution	Immunomart <sup>[2]</sup>

## Experimental Protocols: Preparing Stock Solutions

### Protocol 1: Preparing a High-Concentration Stock Solution in DMSO

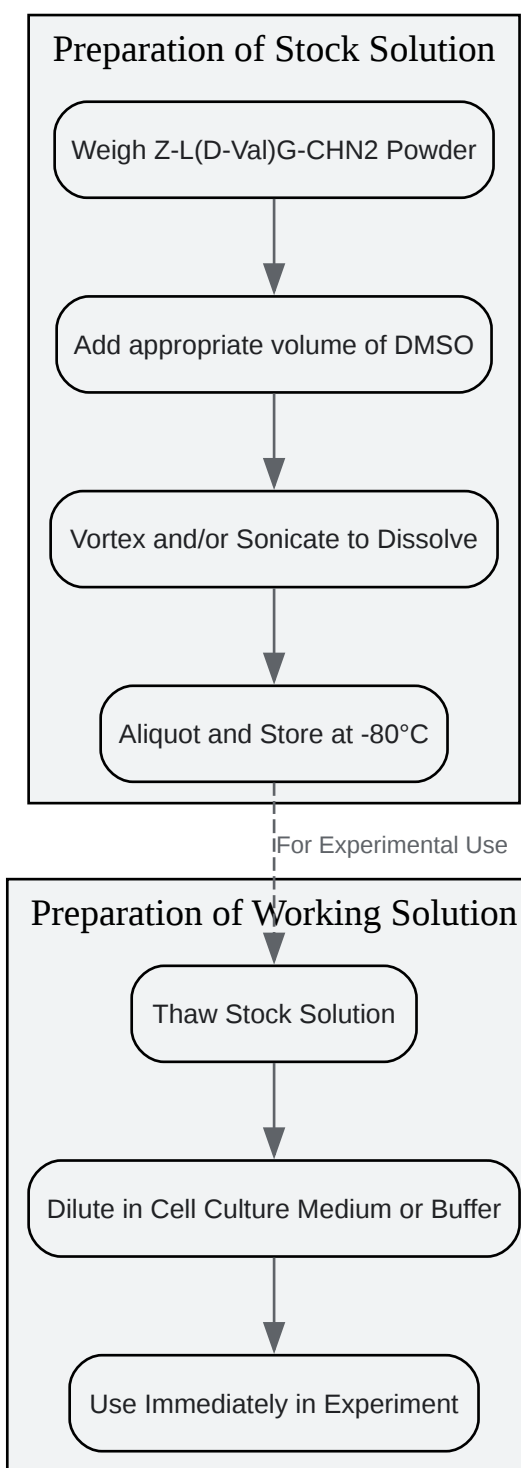
- Weighing: Accurately weigh the desired amount of **Z-L(D-Val)G-CHN2** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of high-purity DMSO to achieve the target concentration (e.g., for a 10 mM stock solution, add 224.5 µL of DMSO per 1 mg of compound).
- Dissolution:
  - Vortex the solution for 1-2 minutes.
  - If the compound does not fully dissolve, place the tube in an ultrasonic water bath and sonicate until the solution is clear.
- Storage: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes and store at -80°C for long-term storage or -20°C for short-term use.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not dissolve in DMSO at room temperature.	Insufficient agitation or reaching solubility limit at room temperature.	1. Vortex the solution for an extended period (5-10 minutes). 2. Use an ultrasonic water bath to aid dissolution. 3. Gentle warming of the solution (to no more than 37°C) can be attempted, but be cautious of potential degradation.
Precipitation occurs when diluting the DMSO stock solution in aqueous buffer or cell culture medium.	The compound is poorly soluble in aqueous solutions.	1. Increase the final concentration of DMSO in the working solution (ensure it is non-toxic to your cells or assay). 2. Prepare a more diluted stock solution in DMSO before further dilution in the aqueous buffer. 3. For in vivo studies, consider using a vehicle such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
Stock solution appears cloudy or has visible particulates after storage.	Improper storage, freeze-thaw cycles, or solvent evaporation.	1. Centrifuge the tube to pellet any precipitate before use and carefully transfer the supernatant. 2. Prepare fresh stock solution. 3. Ensure proper sealing of tubes to prevent solvent evaporation.

## Visualizing Experimental Workflows and Mechanisms

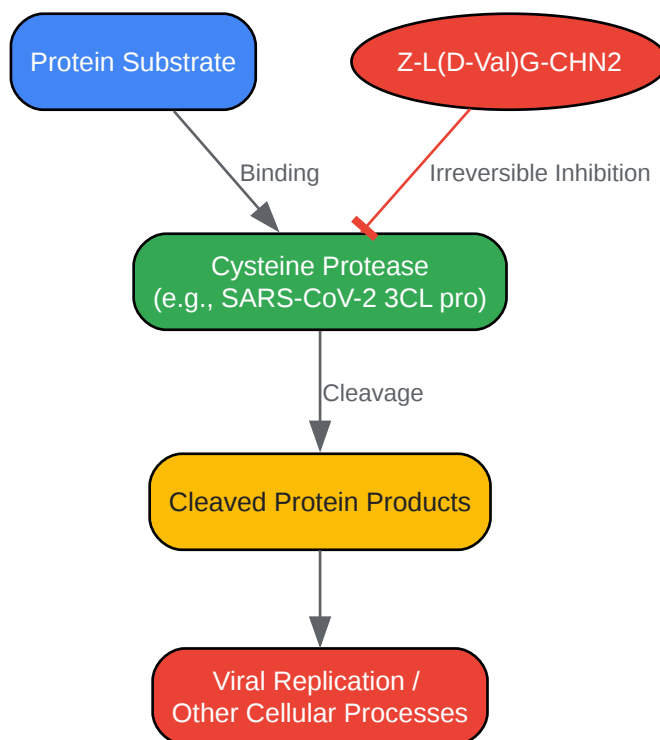
### Experimental Workflow: From Powder to Working Solution



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Caption: Workflow for preparing **Z-L(D-Val)G-CHN2** solutions.

## Signaling Pathway: Inhibition of Cysteine Protease



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Caption: Mechanism of **Z-L(D-Val)G-CHN2** action.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Z-L(D-Val)G-CHN2 - Immunomart [immunomart.org]
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